

1-tert-Butyl-2-methylbenzene boiling point and melting point

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Compound of Interest

Compound Name: 1-tert-Butyl-2-methylbenzene

Cat. No.: B7884915

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An In-depth Technical Guide on the Physicochemical Properties of **1-tert-Butyl-2-methylbenzene**

This guide provides a comprehensive overview of the boiling and melting points of **1-tert-Butyl-2-methylbenzene**, targeted towards researchers, scientists, and professionals in drug development. It includes a summary of its physical properties and detailed experimental protocols for their determination.

Physicochemical Data of 1-tert-Butyl-2-methylbenzene

1-tert-Butyl-2-methylbenzene, also known as 2-tert-butyltoluene, is an aromatic hydrocarbon. [1] It presents as a colorless to light yellow liquid.[1] The quantitative data for its key physical properties are summarized below.

Property	Value
Boiling Point	190.3°C to 200°C[1][2][3][4][5]
Melting Point	-50.32°C[1][2][3][4]
Density	0.859 to 0.89 g/cm ³ [1][2][3][4]
Refractive Index	1.485 to 1.5075[1][2][3][4]
Flash Point	61.4°C[2]
Vapor Pressure	0.754 mmHg at 25°C[2]

Experimental Protocols

The determination of boiling and melting points are fundamental procedures in the characterization and purity assessment of chemical compounds.

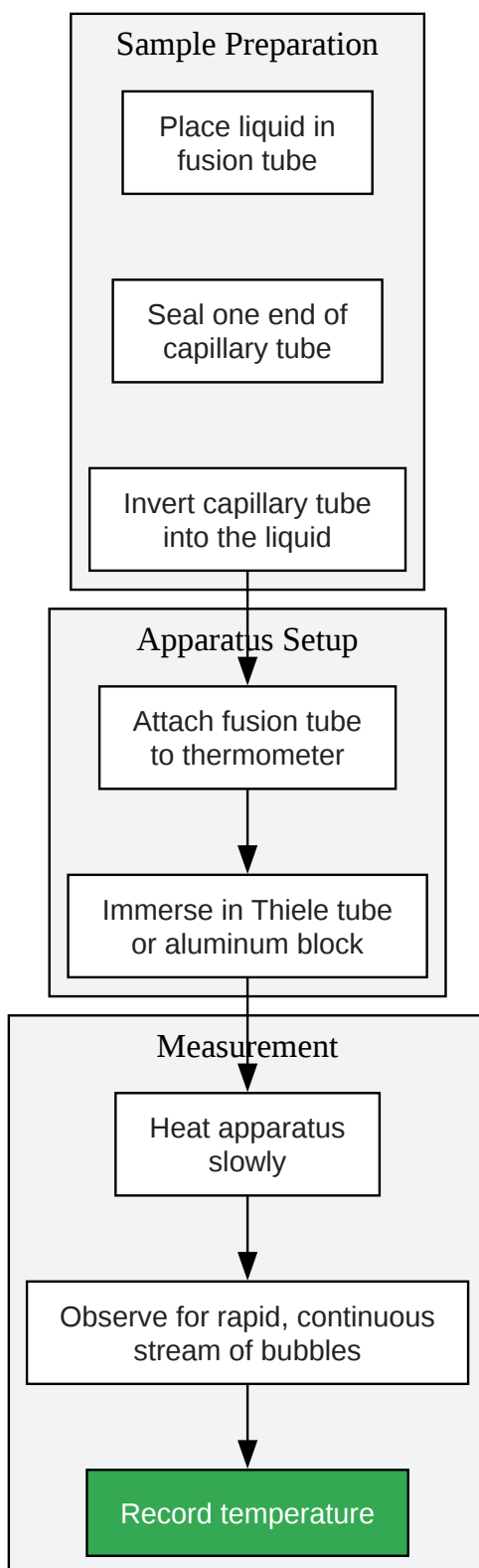
Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6][7] A common and effective method for determining the boiling point of an organic liquid is the capillary method using a Thiele tube or a melting point apparatus with an aluminum block.[8]

Methodology:

- **Sample Preparation:** A small quantity (a few milliliters) of **1-tert-Butyl-2-methylbenzene** is placed into a small test tube or a fusion tube.[8][9]
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid within the fusion tube.[8][10]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then immersed in a heating bath, such as a Thiele tube filled with paraffin oil, or inserted into an aluminum block.[8][11]

- Heating: The apparatus is heated gently and slowly.^[8] The use of a Thiele tube's sidearm for heating promotes convection currents, ensuring a uniform temperature distribution throughout the heating medium.^[7]
- Observation and Measurement: As the temperature rises, air trapped in the capillary tube will expand and slowly exit as bubbles. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[8] The temperature at which this vigorous bubbling occurs is recorded as the boiling point.
- Confirmation: To confirm the boiling point, the heating can be stopped. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube should be noted. This temperature should be very close to the recorded boiling point.^[7]



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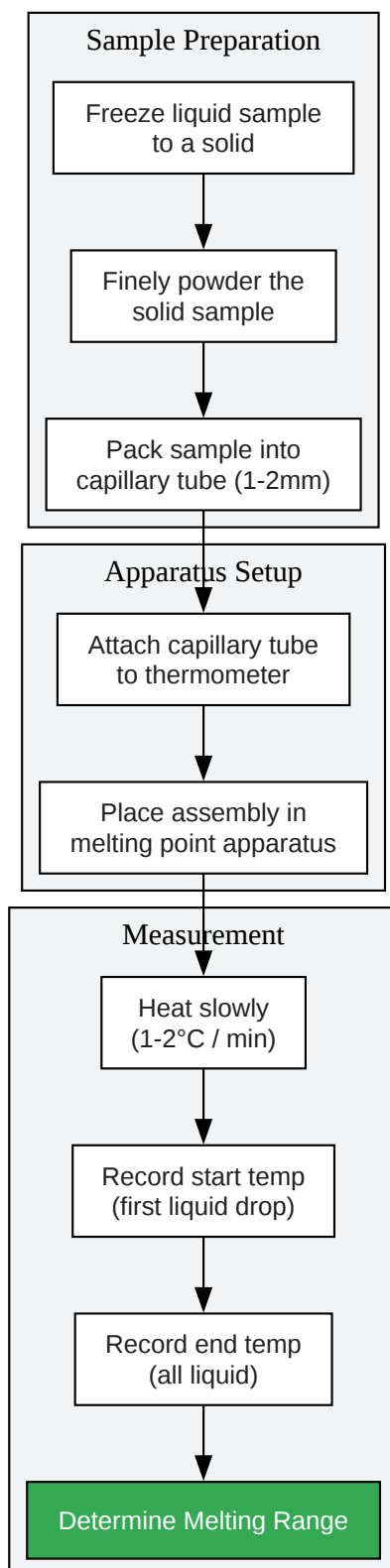
Boiling Point Determination Workflow.

Melting Point Determination

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state.^[12] For pure crystalline compounds, this transition occurs over a very narrow range, typically 0.5-1.0°C.^[11] Impurities tend to lower and broaden the melting point range.

Methodology:

- **Sample Preparation:** Since **1-tert-Butyl-2-methylbenzene** is a liquid at room temperature, it must first be frozen to a solid using a suitable cooling bath (e.g., dry ice/acetone). The frozen solid is then finely powdered.
- **Capillary Packing:** A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample tightly to a height of 1-2 mm.^[12]^[13]
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, often with a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.^[11]^[12] This assembly is then placed in a melting point apparatus, such as a Thiele tube or a commercial Mel-Temp device.
- **Heating:** The apparatus is heated slowly and steadily, ensuring a uniform temperature distribution. The heating rate should be reduced to approximately 1-2°C per minute as the temperature approaches the expected melting point.^[11]
- **Observation and Measurement:** The temperature at which the first drop of liquid becomes visible is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.^[14] This provides the melting point range of the substance.



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Melting Point Determination Workflow.

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